

# Essential Safety and Logistics for Handling 3-Bromophenethyl Alcohol

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## Compound of Interest

Compound Name: 3-Bromophenethyl alcohol

Cat. No.: B1273047

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **3-Bromophenethyl alcohol**. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure research environment.

## Chemical Identifier and Hazard Information:

Identifier	Value
Chemical Name	3-Bromophenethyl alcohol
CAS Number	28229-69-8[1][2][3]
Molecular Formula	C8H9BrO
Molecular Weight	201.06 g/mol [3]
Appearance	Clear colorless liquid[2]

## Hazard Classification and Precautionary Statements:

Hazard	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning <sup>[1]</sup>
Hazard Statements	H302: Harmful if swallowed. <sup>[1]</sup> H312: Harmful in contact with skin. <sup>[1]</sup> H315: Causes skin irritation. <sup>[1]</sup> H319: Causes serious eye irritation. <sup>[1]</sup> H335: May cause respiratory irritation. <sup>[1]</sup>
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. <sup>[1]</sup> P280: Wear protective gloves/protective clothing/eye protection/face protection. <sup>[1]</sup> P301+P317: IF SWALLOWED: Get medical help. <sup>[1]</sup> P302+P352: IF ON SKIN: Wash with plenty of water. <sup>[1]</sup> P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[1]</sup> P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. <sup>[1]</sup>

## Operational Plan: Step-by-Step Handling Procedure

A meticulous approach is critical when working with **3-Bromophenethyl alcohol**. The following protocol outlines the necessary steps for safe handling during experimental procedures.

### 1. Risk Assessment and Preparation:

- Before commencing any work, conduct a thorough risk assessment specific to the planned experiment.
- Ensure all necessary personal protective equipment (PPE) is readily available and in good condition.

- Verify that emergency equipment, including safety showers, eyewash stations, and fire extinguishers, is accessible and operational.[4][5]

## 2. Engineering Controls:

- All handling of **3-Bromophenethyl alcohol** should be conducted within a properly functioning chemical fume hood to minimize inhalation exposure.[4][6]
- Ensure adequate ventilation in the laboratory.

## 3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI/ISEA Z87.1 D3 standards.[4] A face shield may be required for splash hazards.[7]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene).[5] Inspect gloves for any signs of degradation before use.
  - Lab Coat: A flame-retardant and chemical-resistant lab coat or apron is mandatory.[4]
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[3]

## 4. Chemical Handling:

- Measure and dispense the chemical carefully to avoid splashes and the generation of aerosols.
- Keep containers of **3-Bromophenethyl alcohol** tightly closed when not in use.[1]
- Avoid contact with skin, eyes, and clothing.[8]

## 5. Spill and Emergency Procedures:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[8]

- For larger spills, evacuate the area and follow your institution's emergency response protocol.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][8]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1][8] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[1][8] If breathing is difficult, administer oxygen and seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][8]

## Disposal Plan

Proper disposal of **3-Bromophenethyl alcohol** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation:

- Collect all waste containing **3-Bromophenethyl alcohol**, including unused product, contaminated absorbents, and disposable PPE, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

### 2. Containerization:

- Use a chemically compatible and leak-proof container for waste collection.
- The container must be kept closed at all times except when adding waste.

### 3. Labeling:

- Label the waste container with "Hazardous Waste," the full chemical name ("**3-Bromophenethyl alcohol**"), and the associated hazards (e.g., "Harmful," "Irritant").

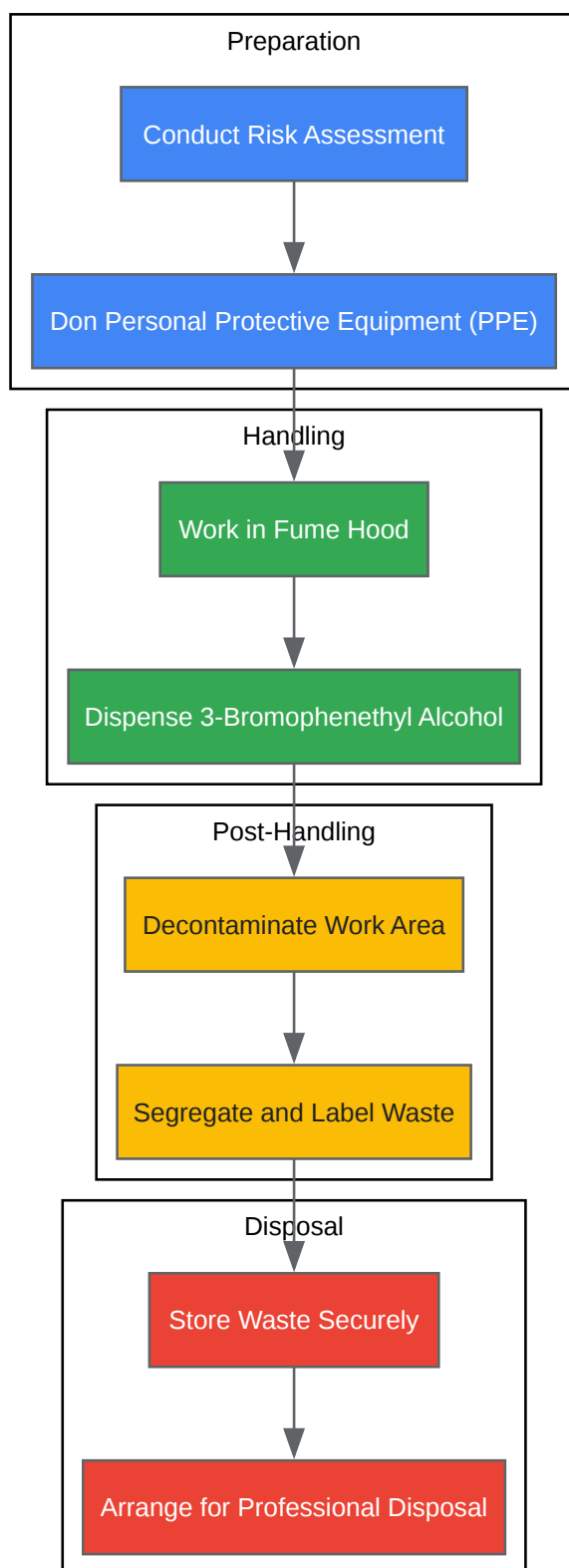
#### 4. Storage:

- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

#### 5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.<sup>[1]</sup>

Experimental Workflow for Handling **3-Bromophenethyl Alcohol**



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Caption: Workflow for the safe handling and disposal of **3-Bromophenethyl alcohol**.

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